

Total Synthesis of Bisabolangelone: A Methodological Overview

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Compound of Interest

Compound Name: *Bisabolangelone*

Cat. No.: *B1253720*

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For Researchers, Scientists, and Drug Development Professionals

Bisabolangelone, a sesquiterpenoid found in plants of the *Angelica* genus, has garnered interest for its potential biological activities. The total synthesis of this natural product presents a significant challenge in organic chemistry, requiring precise control over stereochemistry and functional group manipulations. This document outlines the key strategies and methodologies that have been allude to in the literature for the synthesis of **bisabolangelone**, providing a framework for researchers in natural product synthesis and drug discovery.

Retrosynthetic Analysis

A plausible retrosynthetic analysis of **bisabolangelone** suggests that the molecule can be disconnected to reveal simpler, more readily available starting materials. The core bisabolane skeleton can be constructed through various cyclization strategies, with the stereochemistry of the chiral centers being a critical consideration throughout the synthesis.

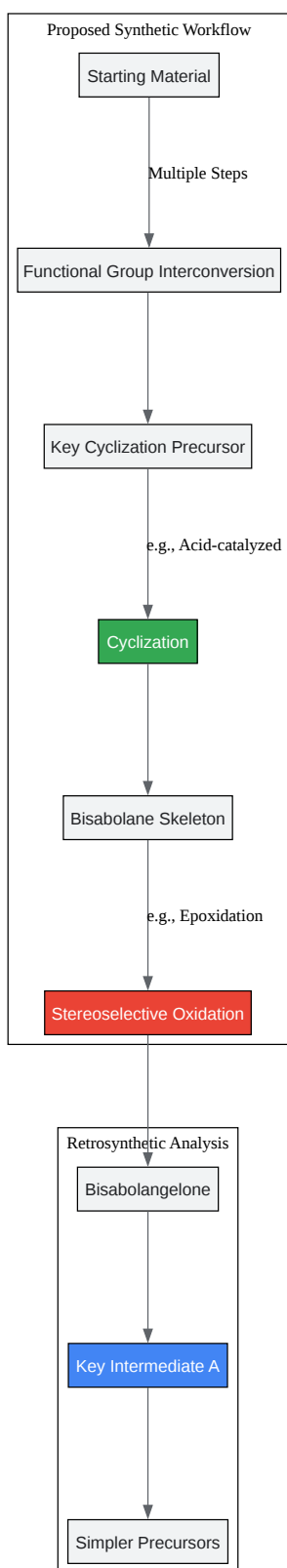
Key Synthetic Strategies

While a complete, step-by-step experimental protocol for the total synthesis of **bisabolangelone** is not readily available in the public domain, a review of related synthetic efforts towards bisabolane sesquiterpenes suggests potential key transformations. These may include:

- **Asymmetric Epoxidation:** To introduce the epoxide functionality with high enantioselectivity.

- Grignard or Organolithium Addition: For the formation of key carbon-carbon bonds.
- Oxidation and Reduction Reactions: To manipulate the oxidation states of various functional groups.
- Cyclization Reactions: To construct the characteristic six-membered ring of the bisabolane core.

A proposed synthetic workflow is visualized below.



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Caption: A high-level overview of the retrosynthetic and forward synthetic logic for **Bisabolangelone**.

Challenges and Future Perspectives

The total synthesis of **bisabolangelone** remains a complex undertaking. The primary challenges lie in the diastereoselective and enantioselective construction of the multiple stereocenters. Future synthetic efforts would benefit from the development of novel catalytic methods to address these challenges efficiently.

Due to the limited availability of detailed experimental data in the public domain, the following sections on quantitative data and experimental protocols cannot be provided at this time. Researchers interested in pursuing the total synthesis of **bisabolangelone** are encouraged to consult specialized chemical databases and the primary literature for more specific guidance.

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